

Essential Safety and Operational Guide for Handling Halofuginone Hydrobromide

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Compound of Interest

Compound Name: Halofuginone hydrobromide

Cat. No.: B102114

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This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Halofuginone hydrobromide**. It outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

Halofuginone hydrobromide is a hazardous substance that requires careful handling. Below is a summary of its hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 1, 2	H300: Fatal if swallowed
Acute Toxicity, Dermal	Category 1, 2	H310: Fatal in contact with skin
Acute Toxicity, Inhalation	Category 1, 2	H330: Fatal if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Aquatic Hazard, Long-Term	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE) Requirements

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **Halofuginone hydrobromide**.

Body Part	Required PPE	Specifications and Remarks
Respiratory	Air-purifying respirator or Positive pressure air-supplied respirator	Use a NIOSH/MSHA approved respirator where concentrations are above recommended limits or are unknown. A positive pressure air-supplied respirator is necessary for potential uncontrolled release, unknown exposure levels, or when air-purifying respirators may not provide adequate protection. ^[1]
Hands	Chemical-resistant gloves	Consider double gloving. ^[1] Powder-free gloves are recommended. ^[2] Change gloves regularly (e.g., every 30-60 minutes) or immediately if damaged or contaminated. ^[2]
Eyes/Face	Safety glasses with side shields or Goggles and a Face shield	Wear goggles if the work involves dusty conditions, mists, or aerosols. A face shield is required if there is a potential for direct contact with the face. ^[1]
Skin/Body	Laboratory coat or Work uniform	Additional body garments like sleevelets, aprons, or disposable suits should be used based on the task to avoid exposed skin. ^[1]

Procedural Guidance for Handling and Disposal

Adherence to strict procedural guidelines is mandatory to ensure safety and prevent contamination.

Engineering Controls:

- Work in a well-ventilated area. Use local exhaust ventilation, closed processing systems, or other engineering controls to maintain airborne levels below exposure limits.[\[1\]](#)
- For laboratory-scale handling, use a properly designed biosafety cabinet, fume hood, or other containment device, especially if there is a potential for aerosolization.[\[1\]](#)[\[3\]](#) If no such potential exists, handle over lined trays or benchtops.[\[1\]](#)[\[3\]](#)

Safe Handling Practices:

- **Avoid Contact:** Do not get the substance in your eyes, on your skin, or on your clothing.[\[4\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[5\]](#)
- **Hygiene:** Wash your skin thoroughly after handling.[\[1\]](#)[\[6\]](#) Do not eat, drink, or smoke when using this product.[\[5\]](#) Provide eye flushing systems and safety showers near the workspace.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- **Clothing:** Take off contaminated clothing and wash it before reuse.[\[1\]](#)[\[6\]](#) Use appropriate degowning techniques to remove potentially contaminated clothing.[\[1\]](#)

Disposal Plan:

- **Waste Residues:** Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of waste into the sewer system.[\[1\]](#)
- **Contaminated Packaging:** Empty containers should be taken to an approved waste handling site for recycling or disposal. If not specified otherwise, dispose of them as unused product.[\[1\]](#)

In Case of a Spill:

- Evacuate personnel to a safe area.[\[5\]](#)

- Wear appropriate personal protective equipment.[5]
- Prevent further leakage or spillage if it is safe to do so.[5][6]
- For liquid spills, soak up with inert absorbent material.[3][6] For solid spills, carefully take up the material to avoid generating dust.
- Collect spillage and place it in a properly labeled container for disposal.
- Clean the affected area thoroughly.
- Prevent the substance from entering drains or water courses as it is toxic to aquatic life.[4][8]

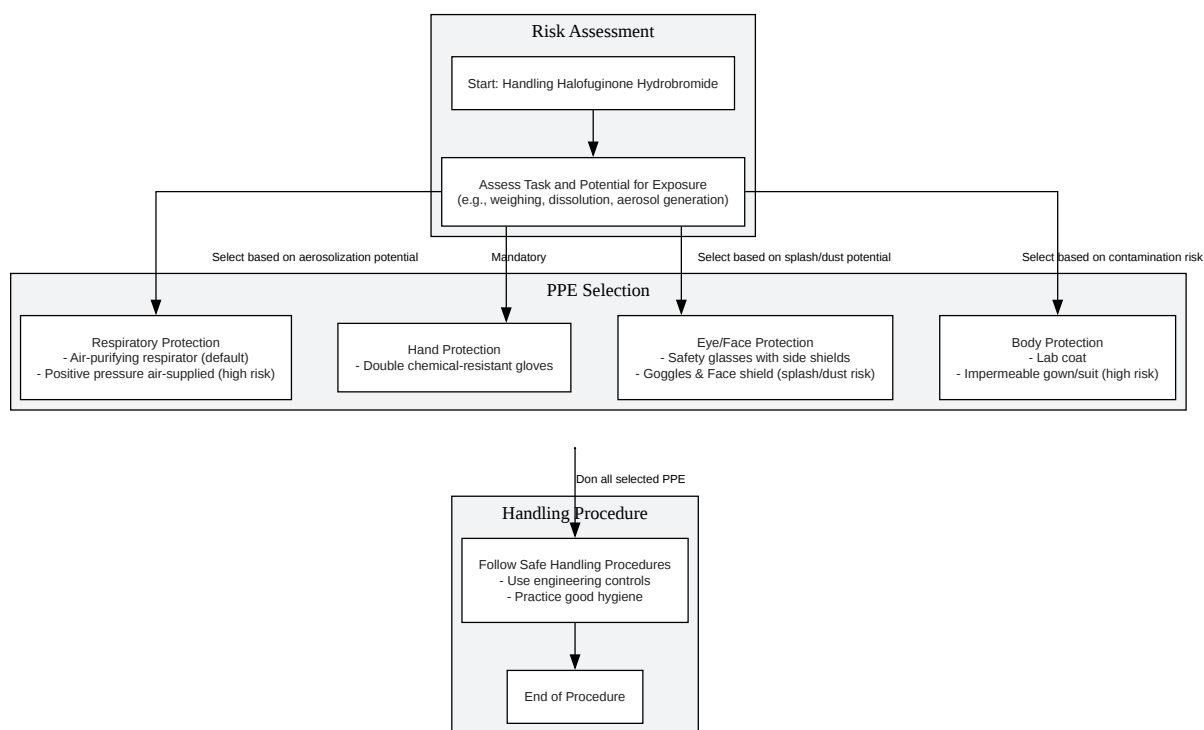
First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[1][5]
Ingestion	DO NOT induce vomiting. Rinse mouth thoroughly with water. Seek immediate medical attention.[1][5]

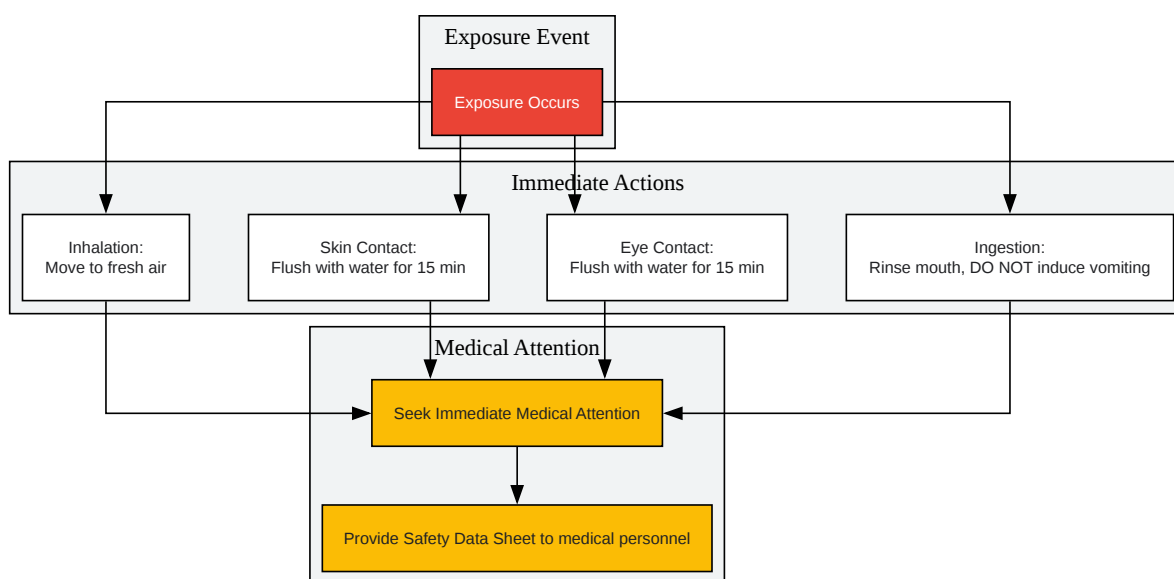
Process Flow Diagrams

The following diagrams illustrate the logical workflow for ensuring safety when handling **Halofuginone hydrobromide**.



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Caption: PPE selection workflow for handling **Halofuginone hydrobromide**.



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Caption: Emergency first aid response for **Halofuginone hydrobromide** exposure.

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References

- 1. merck.com [merck.com]

- 2. pppmag.com [pppmag.com]
- 3. msd.com [msd.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. merck.com [merck.com]
- 7. merck.com [merck.com]
- 8. fda.gov [fda.gov]
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